

BP Fluor 488 Tetrazine safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *BP Fluor 488 Tetrazine*

Cat. No.: *B15557463*

[Get Quote](#)

An In-depth Technical Guide on the Safety and Handling of Fluor 488 Tetrazine Dyes

For researchers, scientists, and drug development professionals, understanding the safety and handling protocols for fluorescent probes is paramount to ensuring a safe and effective experimental environment. This guide provides a detailed overview of the safety data sheet (SDS) information for Fluor 488 tetrazine dyes, with a specific focus on **BP Fluor 488 Tetrazine** and its close analogs.

Product Identification and Properties

BP Fluor 488 Tetrazine is a bright, green-fluorescent probe utilized for the detection of TCO-tagged biopolymers. It is known for its exceptionally fast cycloaddition kinetics in bioorthogonal chemistry.^[1]

Table 1: Physicochemical Properties of **BP Fluor 488 Tetrazine**

Property	Value	Source
Catalog Number	BP-40292	BroadPharm
Molecular Formula	C ₃₀ H ₂₁ N ₇ O ₁₀ S ₂	BroadPharm[1]
Molecular Weight	703.7 g/mol	BroadPharm[1]
CAS Number	1466419-80-6	BroadPharm[1]
Excitation Maximum	493 nm	BroadPharm[1]
Emission Maximum	517 nm	BroadPharm[1]
Extinction Coefficient	83,000 cm ⁻¹ M ⁻¹	BroadPharm[1]
Solubility	Water, MeOH, DMSO, DMF	BroadPharm[1]
Storage Condition	-20°C	BroadPharm[1]

Note: The safety information presented below is based on the Safety Data Sheet for iFluor® 488 Tetrazine, a chemically similar product from AAT Bioquest, as a specific SDS for **BP Fluor 488 Tetrazine** was not publicly accessible.

Hazard Identification and Classification

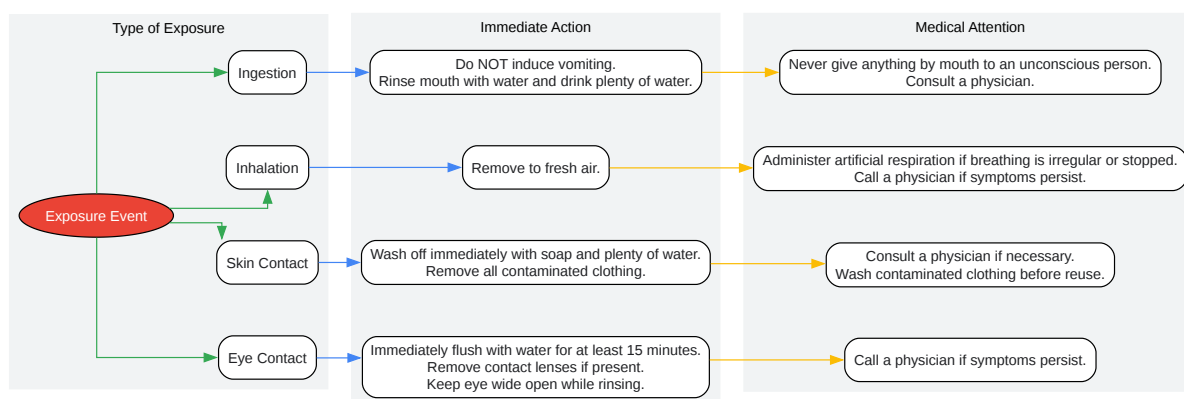
According to the Globally Harmonized System (GHS), iFluor® 488 Tetrazine is not classified as a dangerous substance or mixture.

Table 2: GHS Hazard Classification

Category	Classification
Serious eye damage/eye irritation	Not a dangerous substance or mixture
Signal Word	Not applicable
Hazard Statements	None
Symbols/Pictograms	None
Hazards not otherwise classified (HNOC)	None

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken. The workflow below outlines the initial steps for different types of exposure.



[Click to download full resolution via product page](#)

Caption: First-aid procedures following exposure.

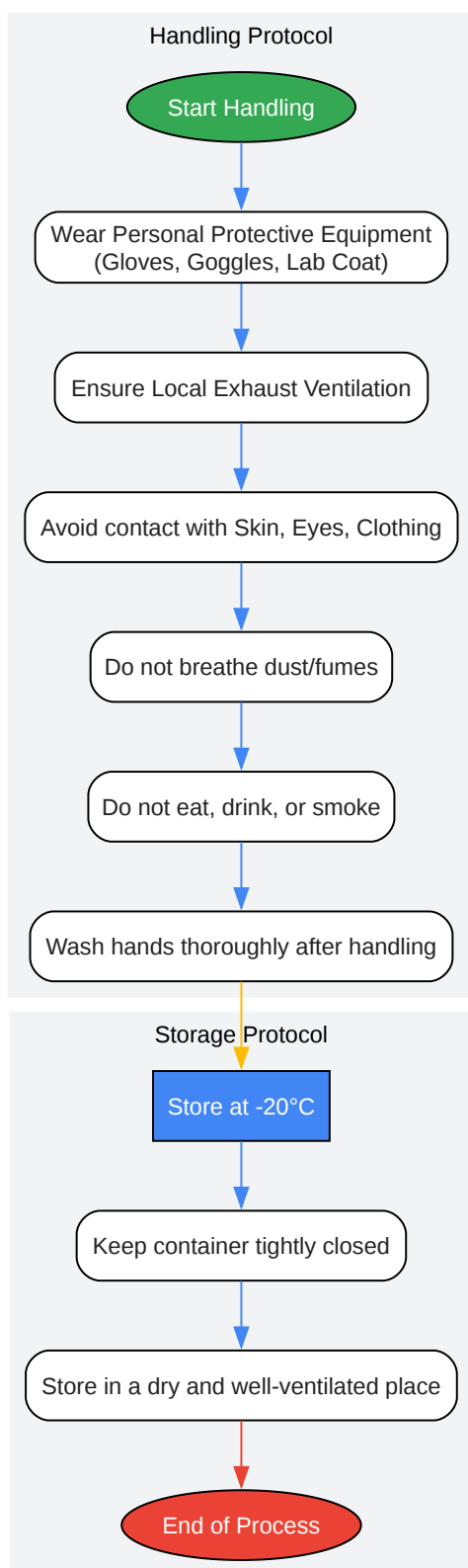
Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the product and ensure user safety.

Table 3: Handling and Storage Recommendations

Aspect	Recommendation
Safe Handling	Avoid contact with skin, eyes, or clothing. Use personal protective equipment as required. Do not breathe dust/fume/gas/mist/vapors/spray. Use with local exhaust ventilation. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
Storage	Store at -20°C. Keep container tightly closed in a dry and well-ventilated place.

The logical workflow for safe handling and storage is outlined in the diagram below.



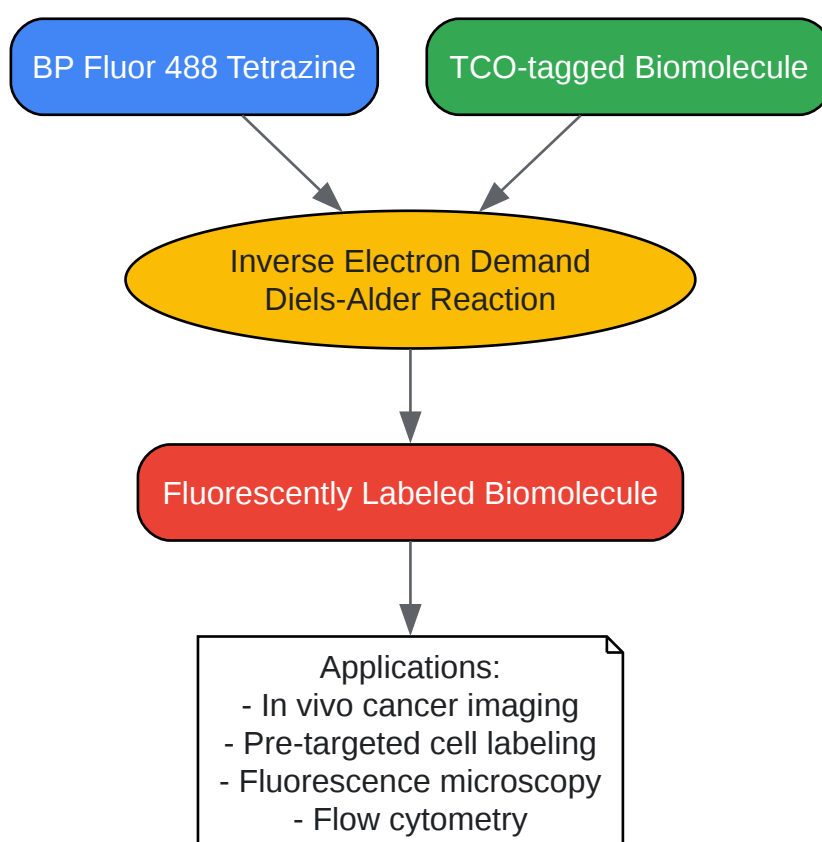
[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling and storage.

Experimental Protocols and Applications

Detailed experimental protocols for toxicological or ecological studies are not provided in the SDS. These documents typically summarize findings rather than detailing methodologies. The primary application of **BP Fluor 488 Tetrazine** is in bioorthogonal chemistry, specifically the inverse-electron-demand Diels-Alder (IEDDA) reaction with trans-cyclooctene (TCO) tagged biomolecules.

The logical relationship of this key application is visualized below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BP Fluor 488 Tetrazine, Alexa Fluor 488 tetrazine equivalent, 1466419-80-6 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [BP Fluor 488 Tetrazine safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557463#bp-fluor-488-tetrazine-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com